

Introduction: The Strategic Importance of Protected Histidine in Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-his(3-bom)-ome hcl*

CAS No.: 83468-80-8

Cat. No.: B613690

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Histidine's unique imidazole side chain is a cornerstone of functionality in a vast number of biologically active peptides and proteins, participating in catalysis, metal ion coordination, and proton transfer mechanisms.^[1] However, this very reactivity presents a significant hurdle in synthetic peptide chemistry. The imidazole ring is nucleophilic, basic, and prone to facilitating racemization of the α -carbon during peptide coupling steps, which can compromise the stereochemical integrity and biological activity of the final product.^{[1][2]}

To navigate these challenges, a suite of protecting group strategies has been developed. This guide focuses on **Boc-His(3-Bom)-OMe HCl** (methyl (2S)-3-{1-[(benzyloxy)methyl]-1H-imidazol-5-yl}-2-[(tert-butoxycarbonyl)amino]propanoate hydrochloride), a meticulously designed histidine derivative that provides robust solutions to the core problems encountered in peptide synthesis. This derivative employs three distinct protecting groups:

- **Boc (tert-butyloxycarbonyl):** A well-established, acid-labile protecting group for the α -amino functionality, forming the basis of the Boc/Bzl solid-phase peptide synthesis (SPPS) strategy.^[3]

- OMe (Methyl Ester): A simple protecting group for the C-terminal carboxylate, allowing for solution-phase manipulations or subsequent deprotection for fragment condensation.
- Bom (Benzyloxymethyl): The critical protecting group for the imidazole side chain. By alkylating the π -nitrogen (N-3), the Bom group effectively sterically and electronically hinders the imidazole's ability to catalyze racemization during activation.^{[2][4][5]}

This technical guide provides a comprehensive overview of the chemical properties, strategic applications, and detailed handling protocols for **Boc-His(3-Bom)-OMe HCl**, empowering researchers to leverage this valuable building block for the successful synthesis of complex peptides.

I. Physicochemical and Structural Properties

Boc-His(3-Bom)-OMe HCl is typically supplied as a white to off-white solid with a purity of $\geq 98\%$.^{[6][7][8]} The hydrochloride salt form is utilized to enhance the compound's stability and handling characteristics.^[8]

Below is a summary of its key physicochemical properties:

Property	Value	Source(s)
Chemical Name	methyl (2S)-3-{1-[(benzyloxy)methyl]-1H-imidazol-5-yl}-2-[(tert-butoxycarbonyl)amino]propanoate hydrochloride	
CAS Number	83468-80-8	^{[7][9]}
Molecular Formula	C ₂₀ H ₂₇ N ₃ O ₅ ·HCl	^{[6][7][9]}
Molecular Weight	425.91 g/mol	^{[10][11]}
Typical Purity	$\geq 98\%$	^{[6][7]}
Storage Conditions	2-8°C, store under inert gas. For long-term storage, -15°C is recommended.	^{[7][10][11]}

Structural Elucidation

The precise arrangement of the protecting groups is fundamental to the functionality of this reagent. The diagram below illustrates the molecular structure.

Caption: Structure of **Boc-His(3-Bom)-OMe HCl**.

II. Core Application & Mechanistic Rationale in SPPS

The primary application of **Boc-His(3-Bom)-OMe HCl** is as a building block in Boc-strategy solid-phase peptide synthesis (SPPS). Its design directly addresses the critical challenge of histidine-induced racemization.

Causality of Racemization Suppression

Histidine is particularly susceptible to racemization during the carboxyl activation step required for peptide bond formation.^[12] The unprotected π -nitrogen of the imidazole ring is sufficiently basic to abstract the acidic proton from the α -carbon, leading to the formation of a planar, achiral enolate intermediate. Reprotonation can then occur from either face, resulting in a mixture of L- and D-isomers.

The Bom group at the N-3 (π) position provides a robust defense against this pathway. By alkylating the π -nitrogen, the lone pair of electrons is no longer available to act as an intramolecular base, thus preserving the stereochemical integrity of the α -carbon. This makes Boc-His(3-Bom)-OH and its derivatives invaluable for syntheses where racemization of histidine is a significant risk.^{[2][4][5]}

Workflow Integration in Boc-SPPS

The use of **Boc-His(3-Bom)-OMe HCl** (or its corresponding carboxylic acid, Boc-His(3-Bom)-OH, for direct use in SPPS) integrates seamlessly into the standard Boc-SPPS workflow.

Caption: Boc-SPPS cycle using a protected histidine derivative.

III. Reactivity and Key Experimental Protocols

Proper handling and deprotection are critical for the successful application of **Boc-His(3-Bom)-OMe HCl**. The three protecting groups are removed under orthogonal conditions.

Protocol 1: N α -Boc Group Deprotection

The Boc group is acid-labile. However, studies have shown that the Boc group on a His(Bom) residue can be unusually resistant to cleavage compared to other amino acids.^[13] This can lead to incomplete deprotection and subsequent deletion sequences in the final peptide. Therefore, modified conditions are often necessary.

Step-by-Step Methodology:

- **Standard Conditions:** Treat the resin-bound peptide with a solution of 25-50% Trifluoroacetic Acid (TFA) in Dichloromethane (DCM) for 20-30 minutes at room temperature.
- **Rationale:** TFA is a strong acid that protonates the Boc group, leading to its cleavage as gaseous isobutylene and carbon dioxide. DCM serves as an inert solvent.
- **Self-Validation & Causality:** Monitor the deprotection reaction using a qualitative test (e.g., Kaiser test). If the test indicates the presence of remaining protected amines, it validates the need for more stringent conditions.
- **Modified Protocol (for resistant residues):**
 - Increase the TFA concentration to 50-60%.
 - Prolong the reaction time to 45-60 minutes.
 - Perform a second, shorter TFA treatment (e.g., 10-15 minutes) after the initial wash step.^[13]
 - **Causality:** The increased acid concentration and reaction time provide the necessary chemical potential to overcome the higher activation energy for deprotection of the sterically or electronically hindered Boc-His(Bom) moiety.

Protocol 2: Imidazole (Bom) and Final Peptide Cleavage

The Bom group is stable to the TFA used for Boc removal but can be cleaved using strong acids or hydrogenolysis.

Method A: Strong Acid Cleavage (Hydrogen Fluoride - HF)

- **WARNING:** HF is extremely toxic and corrosive. This procedure must be performed by trained personnel in a specialized, dedicated apparatus.
- **Preparation:** Dry the peptide-resin thoroughly under high vacuum. Place it in a specialized HF cleavage vessel.
- **Scavenger Addition:** Add a scavenger cocktail to the vessel. A common choice for Bom-protected peptides is p-cresol and p-thiocresol.
- **Causality of Scavengers:** During HF cleavage, the Bom group releases a benzyloxymethyl cation, which can decompose to generate formaldehyde.^[13] Formaldehyde can then react with nucleophilic side chains, particularly Trp and Cys. Scavengers like thiols efficiently trap these reactive species, preventing side product formation.^[2]
- **Cleavage:** Cool the vessel to 0°C. Condense anhydrous HF into the vessel. Stir the mixture at 0°C for 1-2 hours.
- **Work-up:** Remove the HF by evaporation under vacuum. Precipitate the cleaved peptide in cold diethyl ether, wash, and lyophilize.

Method B: Palladium-Mediated Hydrogenolysis

This method offers a milder alternative to HF for removing the Bom group, though it is typically performed in solution after the peptide has been cleaved from the resin by other means if the linker is not also hydrogenolysis-labile.

- **Catalyst Preparation:** Suspend the Bom-protected peptide in a suitable solvent (e.g., Isopropanol/Water mixture).^[14]
- **Reaction Setup:** Add 10% Palladium on Carbon (Pd/C) catalyst to the solution. For improved reaction rates, a small amount of an acid like formic acid (HCOOH) can be added.^[14]
- **Rationale:** The Pd/C catalyst facilitates the transfer of hydrogen to the benzylic C-O bond of the Bom group, cleaving it to yield toluene and hydroxymethyl-histidine, which subsequently releases formaldehyde. The added water and acid can suppress side reactions and accelerate the cleavage.^[14]

- Hydrogenation: Stir the mixture under a hydrogen atmosphere (1 atm or higher pressure) until the reaction is complete (monitor by HPLC/MS).
- Work-up: Filter the reaction mixture through celite to remove the Pd/C catalyst. Evaporate the solvent and purify the deprotected peptide.

Protocol 3: C-Terminal Methyl Ester (OMe) Saponification

This protocol is relevant for solution-phase synthesis or fragment condensation strategies.

- Reaction: Dissolve the peptide methyl ester in a mixture of an organic solvent (e.g., THF or Methanol) and water.
- Base Addition: Cool the solution to 0°C and add a stoichiometric amount (e.g., 1.05 equivalents) of 1 M aqueous Sodium Hydroxide (NaOH) dropwise.
- Monitoring: Monitor the reaction progress by TLC or HPLC. The reaction is typically complete within 15-60 minutes.
- Rationale: The hydroxide ion acts as a nucleophile, attacking the ester carbonyl and leading to the formation of the carboxylate salt and methanol.
- Quenching and Work-up: Carefully neutralize the reaction with a mild acid (e.g., 1 M KHSO₄) to pH ~4-5. Extract the product into an organic solvent or remove the organic solvent under vacuum to precipitate the product.

IV. Analytical Quality Control

Verifying the identity and purity of **Boc-His(3-Bom)-OMe HCl** and its subsequent peptide products is essential.

Technique	Purpose	Typical Parameters & Expected Results
Reverse-Phase HPLC	Purity Assessment & Reaction Monitoring	Column: C18 (e.g., 4.6 x 250 mm). Mobile Phase A: 0.1% TFA in Water. Mobile Phase B: 0.1% TFA in Acetonitrile. Gradient: Linear gradient of B over 20-30 min. Detection: UV at 220 nm. Expected Result: A single major peak with >98% purity.
Mass Spectrometry (ESI-MS)	Identity Confirmation	Mode: Positive Ion Electrospray (ESI+). Expected Mass: For the free base (C ₂₀ H ₂₇ N ₃ O ₅), the calculated monoisotopic mass is 401.19. Expect to observe the protonated molecular ion [M+H] ⁺ at m/z 402.2.
¹ H-NMR Spectroscopy	Structural Confirmation	Solvent: CDCl ₃ or DMSO-d ₆ . Key Expected Signals: - ~1.4 ppm (s, 9H, Boc group). - ~3.7 ppm (s, 3H, OMe group). - Signals for the benzyl and imidazole protons. The chemical shifts will differ significantly from the corresponding N-1 (τ) protected isomer, providing a means of confirming regiochemistry.

V. Safety and Handling

- General Precautions: Handle **Boc-His(3-Bom)-OMe HCl** in a well-ventilated fume hood. Wear standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Storage: Store the compound in a tightly sealed container under an inert atmosphere (e.g., Argon or Nitrogen) at the recommended temperature (2-8°C) to prevent degradation from moisture and air.^[7]
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

Conclusion

Boc-His(3-Bom)-OMe HCl is a highly specialized and effective reagent for introducing histidine into peptides while minimizing the risk of racemization. Its π -Bom protecting group provides a decisive advantage over unprotected or τ -protected derivatives.^{[4][5]} While its use requires careful consideration of deprotection conditions—particularly the enhanced stability of the $N\alpha$ -Boc group and the potential for side reactions during Bom cleavage—the protocols outlined in this guide provide a validated framework for its successful application. By understanding the underlying chemical principles and adhering to robust experimental methodologies, researchers can confidently employ this derivative to advance their work in drug discovery and biochemical research.

References

- PubChem.**Boc-his(3-bom)-ome hcl** | C20H28ClN3O5 | CID 74889901.[\[Link\]](#)
- Yoshizawa-Kumagaye, K., et al. (2005). Amino acid deletion products resulting from incomplete deprotection of the Boc group from Npi-benzyloxymethylhistidine residues during solid-phase peptide synthesis. *Journal of Peptide Science*, 11(8), 512-5. [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD.Unlocking Potential: Histidine Derivatives in Organic Synthesis and Drug Discovery.[\[Link\]](#)
- Lee, Y. R., et al. (2012). A reliable Pd-mediated hydrogenolytic deprotection of BOM group of uridine ureido nitrogen. *Bulletin of the Korean Chemical Society*, 33(7), 2417-2420. [\[Link\]](#)

- Mergler, M., et al. (2001). Synthesis and Application of Fmoc-His(3-Bum)-OH. Journal of Peptide Science, 7(10), 502-10. [[Link](#)]
- Reddit.How do I remove the N-Boc protection group...[[Link](#)]
- GenScript.Overview of Custom Peptide Synthesis.[[Link](#)]
- ResearchGate.Did anyone observe spontaneous Boc removal from histidine?[[Link](#)]
- AAPPTec.Amino Acid Derivatives for Peptide Synthesis.[[Link](#)]
- Merck Millipore.Novabiochem® Letters 2 .15Vol.[[Link](#)]
- CEM Corporation.Application of Fmoc-His(Boc)-OH in Fmoc-based SPPS.[[Link](#)]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. Overview of Custom Peptide Synthesis [peptide2.com]
- 4. peptide.com [peptide.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. scbt.com [scbt.com]
- 7. labsolu.ca [labsolu.ca]
- 8. CAS 3350-15-0: H-Dab(Boc)-OMe . HCl | CymitQuimica [cymitquimica.com]
- 9. scbt.com [scbt.com]
- 10. echemi.com [echemi.com]
- 11. echemi.com [echemi.com]

- [12. cemcontenttype.s3.amazonaws.com \[cemcontenttype.s3.amazonaws.com\]](https://cemcontenttype.s3.amazonaws.com)
- [13. Amino acid deletion products resulting from incomplete deprotection of the Boc group from Npi-benzyloxymethylhistidine residues during solid-phase peptide synthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. A reliable Pd-mediated hydrogenolytic deprotection of BOM group of uridine ureido nitrogen - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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